Crystal structure analysis of 2-Hydroxy-4-(3-nitrophenyl)pyridine

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Compound of Interest

Compound Name:	*2-Hydroxy-4-(3-nitrophenyl)pyridine*
CAS No.:	*134099-62-0*
Cat. No.:	*B6325184*

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An In-depth Technical Guide to the Crystal Structure Analysis of **2-Hydroxy-4-(3-nitrophenyl)pyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive, in-depth exploration of the methodologies and analytical techniques required for the complete crystal structure analysis of **2-Hydroxy-4-(3-nitrophenyl)pyridine**. As a compound of interest in medicinal chemistry due to the prevalence of the 2-pyridone and nitrophenyl moieties in bioactive molecules, a thorough understanding of its three-dimensional structure is paramount for elucidating structure-activity relationships (SAR) and for rational drug design.[1] This document moves beyond a simple recitation of protocols to provide a senior application scientist's perspective on the causality behind experimental choices, ensuring a self-validating and robust analytical workflow.

Introduction: The Significance of Structural Elucidation

The 2-pyridone ring is a privileged scaffold in medicinal chemistry, known for its ability to act as a hydrogen bond donor and acceptor.[2][3][4] The introduction of a nitrophenyl group at the 4-position introduces further complexity and potential for diverse intermolecular interactions, which can significantly influence the compound's solid-state properties, such as solubility, stability, and bioavailability.[5][6][7][8][9] Therefore, a definitive determination of its crystal structure is not merely an academic exercise but a critical step in its development as a potential therapeutic agent. This guide will detail the synthesis, crystallization, single-crystal X-ray diffraction (SC-XRD) analysis, and computational modeling of **2-Hydroxy-4-(3-nitrophenyl)pyridine**.

Synthesis and Crystallization: From Powder to Single Crystal

A robust crystal structure analysis begins with the synthesis of high-purity material and the subsequent growth of diffraction-quality single crystals.

Proposed Synthesis of **2-Hydroxy-4-(3-nitrophenyl)pyridine**

While numerous methods exist for the synthesis of substituted pyridines, a plausible and adaptable route for the target molecule is proposed, based on established organic chemistry principles.[10][11]

Experimental Protocol: Synthesis

- Reaction Setup: To a solution of ethyl 3-oxo-3-(3-nitrophenyl)propanoate (1.0 eq) in ethanol, add cyanoacetamide (1.1 eq) and piperidine (0.2 eq) as a basic catalyst.
- Reflux: Heat the reaction mixture to reflux for 6-8 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Workup: After completion, cool the reaction mixture to room temperature and acidify with 2M HCl to precipitate the crude product.
- Purification: Filter the crude solid, wash with cold water, and then recrystallize from a suitable solvent system (e.g., ethanol/water) to yield pure **2-Hydroxy-4-(3-nitrophenyl)pyridine**.

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Crystallization: The Art and Science of Crystal Growth

Obtaining single crystals suitable for X-ray diffraction is often the most challenging step. The choice of solvent and crystallization technique is critical.[12][13][14][15]

Experimental Protocol: Crystallization

- Solvent Screening: Screen a range of solvents with varying polarities (e.g., methanol, ethanol, acetone, ethyl acetate, and mixtures thereof) to find a solvent in which the compound is sparingly soluble at room temperature but readily soluble when heated.[15]
- Slow Evaporation: Prepare a saturated solution of the compound in a suitable solvent in a clean vial. Loosely cap the vial to allow for slow evaporation of the solvent over several days.
- Slow Cooling: Prepare a hot, saturated solution of the compound. Insulate the container to allow for very slow cooling to room temperature, which encourages the formation of larger, more ordered crystals.[12][13]
- Vapor Diffusion: In a small, open vial, dissolve the compound in a minimal amount of a "good" solvent. Place this vial inside a larger, sealed container that contains a small amount of a "poor" solvent (in which the compound is insoluble). The poor solvent will slowly diffuse into the good solvent, reducing the solubility of the compound and promoting crystallization.[16]

Single-Crystal X-ray Diffraction (SC-XRD): Unveiling the Molecular Architecture

SC-XRD is the definitive technique for determining the precise three-dimensional arrangement of atoms in a crystalline solid.[17][18]

Data Collection

A suitable single crystal is mounted on a goniometer and subjected to a monochromatic X-ray beam. The diffraction pattern is collected on a detector as the crystal is rotated.[19][20][21]

Experimental Protocol: Data Collection

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- Crystal Mounting: A well-formed single crystal with dimensions of approximately 0.1-0.3 mm is selected and mounted on a cryoloop.
- Data Collection Parameters: Data is collected at a low temperature (e.g., 100 K) to minimize thermal vibrations of the atoms. A modern diffractometer equipped with a CCD or CMOS detector is used. A full sphere of data is collected using a combination of ω and φ scans.
- Data Processing: The raw diffraction images are processed to integrate the reflection intensities and apply corrections for Lorentz and polarization effects.

Structure Solution and Refinement

The processed data is used to solve the phase problem and generate an initial electron density map, from which the atomic positions are determined and refined.[17][22]

Experimental Protocol: Structure Solution and Refinement

- Structure Solution: The crystal structure is solved using direct methods or dual-space algorithms.
- Structure Refinement: The structural model is refined by full-matrix least-squares on F^2.[23] Anisotropic displacement parameters are refined for all non-hydrogen atoms. Hydrogen atoms are typically placed in calculated positions and refined using a riding model.
- Validation: The final refined structure is validated using tools like CHECKCIF to ensure its chemical and crystallographic reasonability.

Expected Crystallographic Data

Based on similar structures in the Cambridge Structural Database (CSD), a hypothetical but representative set of crystallographic data for **2-Hydroxy-4-(3-nitrophenyl)pyridine** is presented in Table 1.[24][25][26]

Table 1: Hypothetical Crystallographic Data for **2-Hydroxy-4-(3-nitrophenyl)pyridine**

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Parameter	Value
Empirical formula	$C_{11}H_8N_2O_3$
Formula weight	216.19
Temperature	100(2) K
Wavelength	0.71073 Å
Crystal system	Monoclinic
Space group	$P2_1/c$
Unit cell dimensions	a = 8.5(1) Å, b = 10.2(1) Å, c = 11.5(1) Å
α = 90°, β = 98.5(1)°, γ = 90°	
Volume	980(2) $Å^3$
Z	4
Density (calculated)	1.465 Mg/m^3
Absorption coefficient	0.112 mm^{-1}
F(000)	448
Crystal size	0.20 x 0.15 x 0.10 mm^3
Theta range for data collection	2.50 to 27.50°
Goodness-of-fit on F^2	1.05
Final R indices [I>2sigma(I)]	R_1 = 0.045, wR_2 = 0.120
R indices (all data)	R_1 = 0.060, wR_2 = 0.135

Computational Analysis: Corroborating and Extending Experimental Findings

Computational methods are employed to complement the experimental X-ray data, providing insights into the molecule's electronic structure and intermolecular interactions.

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Density Functional Theory (DFT) Calculations

DFT calculations are used to optimize the molecular geometry in the gas phase, allowing for a comparison between the theoretical, isolated molecule and the experimentally observed structure in the solid state.[27][28][29][30][31]

Computational Protocol: DFT Geometry Optimization

- Methodology: The geometry of a single molecule of **2-Hydroxy-4-(3-nitrophenyl)pyridine** is optimized using DFT with the B3LYP functional and a 6-311++G(d,p) basis set.[28]
- Analysis: The optimized bond lengths, bond angles, and dihedral angles are compared with the experimental values from the SC-XRD study. Any significant differences can be attributed to the effects of crystal packing and intermolecular interactions.[32][33]

Hirshfeld Surface Analysis

Hirshfeld surface analysis is a powerful tool for visualizing and quantifying intermolecular interactions within a crystal.[34][35][36][37][38]

Computational Protocol: Hirshfeld Surface Analysis

- Surface Generation: The Hirshfeld surface and the corresponding 2D fingerprint plots are generated from the refined crystal structure.
- Interaction Mapping: The surfaces are mapped with properties like d_norm, d_i, and d_e to visualize close intermolecular contacts. Red spots on the d_norm surface indicate hydrogen bonds and other close contacts.[36]
- Fingerprint Plot Deconvolution: The 2D fingerprint plots are deconvoluted to quantify the contribution of different types of intermolecular contacts (e.g., H···H, O···H, C···H) to the overall crystal packing.[37]

Visualizations: Diagrams and Workflows

Visual representations are essential for understanding complex experimental workflows and structural relationships.

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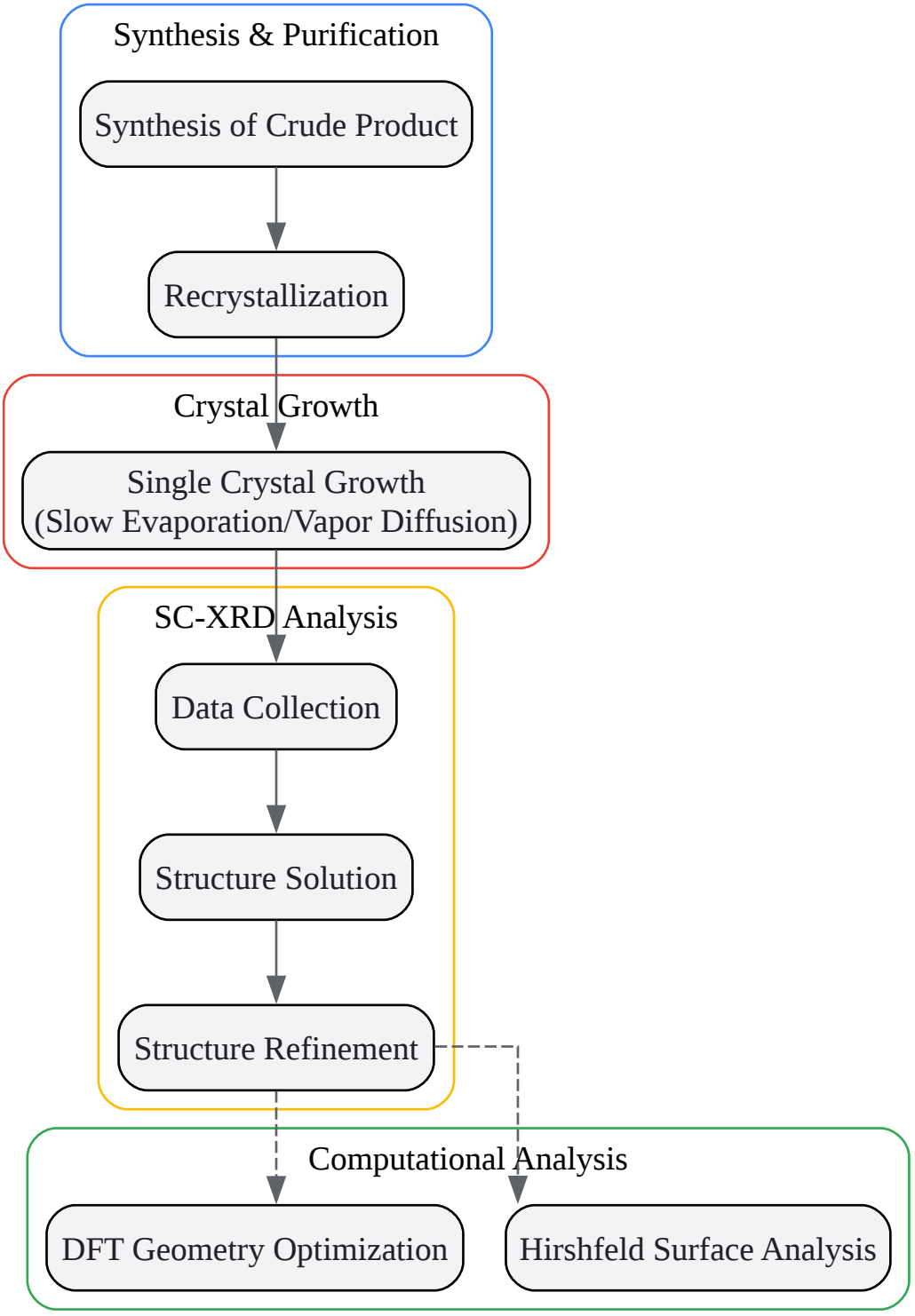

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Caption: Experimental and computational workflow for the crystal structure analysis.

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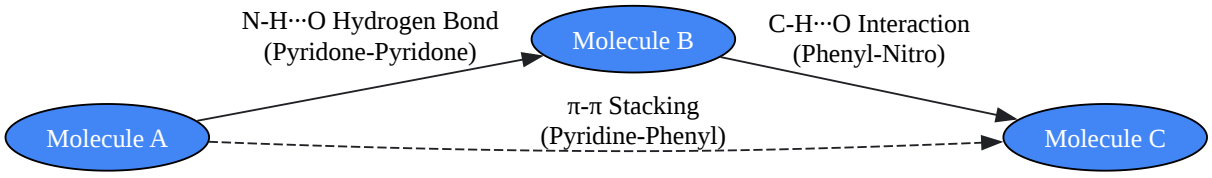

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Caption: Expected primary intermolecular interactions in the crystal lattice.

Conclusion

This guide has outlined a comprehensive, multi-technique approach for the definitive crystal structure analysis of **2-Hydroxy-4-(3-nitrophenyl)pyridine**. By integrating meticulous synthesis and crystallization with advanced SC-XRD and computational methods, researchers can gain a deep and nuanced understanding of the compound's solid-state structure. This knowledge is indispensable for modulating its physicochemical properties and for the rational design of new, more effective therapeutic agents. The principles and protocols detailed herein are not only applicable to the target molecule but also serve as a robust framework for the structural elucidation of other novel small molecules in drug discovery and development.

References

- SOP: CRYSTALLIZATION. (n.d.).
- 9 Ways to Crystallize Organic Compounds. (2026, February 19). wikiHow.
- Nitrophenyl-Group-Containing Heterocycles. I. Synthesis, Characterization, Crystal Structure, Anticancer Activity, and Antioxidant Properties of Some New 5,6,7,8-Tetrahydroisoquinolines Bearing 3(4). (2022, March 4). ACS Omega, 7(10), 8767-8776. Retrieved from [Link]
- Charge density study of 2-pyridone. (n.d.). PubMed. Retrieved from [Link]
- The X-ray molecular structures of twenty-three N1-4-nitrophenyl, 2,4-dinitrophenyl and 2,4,6-trinitrophenyl-2-pyrazolines. (n.d.). Docta Complutense. Retrieved from [Link]
- 3.3. CRYSTALLIZATION. (n.d.).
- Crystallization. (n.d.).

© 2026 BenchChem. All rights reserved.

- X-ray Molecular Structures of 23 N1-4-Nitrophenyl, 2,4-Dinitrophenyl, and 2,4,6-Trinitrophenyl-2-pyrazolines. (2023, January 3). Crystal Growth & Design. Retrieved from [Link]
- Preparation of Nitropyridines by Nitration of Pyridines with Nitric Acid. (2025, August 6). ResearchGate. Retrieved from [Link]
- Crystal Structure Determination & Refinement. (n.d.). Fiveable. Retrieved from [Link]
- X-ray Molecular Structures of 23 N1-4-Nitrophenyl, 2,4-Dinitrophenyl, and 2,4,6-Trinitrophenyl-2-pyrazolines. (2023, January 3). e-Spacio UNED. Retrieved from [Link]
- Guide for crystallization. (n.d.).
- Nitrophenyl-Group-Containing Heterocycles. I. Synthesis, Characterization, Crystal Structure, Anticancer Activity, and Antioxidant Properties of Some New 5,6,7,8-Tetrahydroisoquinolines Bearing 3(4)-Nitrophenyl Group. (2022, March 4). PubMed. Retrieved from [Link]
- Hirshfeld Surface Analysis for Investigation of Intermolecular Interaction of Molecular Crystals. (n.d.). SCIRP. Retrieved from [Link]
- The Crystal and Molecular Structures of Two Pyridine Derivatives: 1-(2',6'- Dichlorobenzyl)-2-pyridone and 1. (n.d.). IUCr Journals. Retrieved from [Link]
- Comparison of Polymorphic Molecular Crystal Structures through Hirshfeld Surface Analysis. (2007, February 22). Crystal Growth & Design. Retrieved from [Link]
- Hirshfeld Surfaces Analysis and Computational Approach of Hybrid Organic-Inorganic Phosphate. (2022, December 21). Biointerface Research in Applied Chemistry. Retrieved from [Link]
- 2-Pyridone. (n.d.). Wikipedia. Retrieved from [Link]
- X-Ray Crystallography, Hirshfeld Surface Analysis, and Molecular Docking Studies of Two Sulfonamide Derivatives. (2025, September 30). MDPI. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Comparison of Molecular Geometry Optimization Methods Based on Molecular Descriptors. (2021, November 10). MDPI. Retrieved from [Link]
- The Hirshfeld Surface. (n.d.). CrystalExplorer. Retrieved from [Link]
- DFT/TDDFT calculations of geometry optimization, electronic structure and spectral properties of clevudine and telbivudine for treatment of chronic hepatitis B. (2024, April 8). Scientific Reports. Retrieved from [Link]
- Pyridine synthesis. (n.d.). Organic Chemistry Portal. Retrieved from [Link]
- Nitropyridines: Synthesis and reactions. (n.d.). ResearchGate. Retrieved from [Link]
- 2-Pyridone. (n.d.). PubChem. Retrieved from [Link]
- New Tricks of the Trade for Crystal Structure Refinement. (2017, June 14). ACS Central Science. Retrieved from [Link]
- Cambridge Structural Database. (n.d.). Re3data.org. Retrieved from [Link]
- Geometry Optimization. (n.d.). EXPO - Software Ic. Retrieved from [Link]
- DFT Calculation, ADME/T and Molecular Docking Approach of Methyl 2-oxo-1,2-dihydrofuro[3,4-d] pyrimidine-3(4H)carboxylate. (2024, June 19). SciELO. Retrieved from [Link]
- On the practical applicability of modern DFT functionals for chemical computations. Case study of DM21 applicability for geometry optimization. (2025, January 21). arXiv. Retrieved from [Link]
- What Is Single-Crystal X-ray Diffraction (XRD) and How Does It Work? (2025, April 14). Retrieved from [Link]
- 2-Pyridone. (n.d.). chemeurope.com. Retrieved from [Link]
- A good-practice guide to solving and refining molecular organic crystal structures from laboratory powder X-ray diffraction data. (n.d.). IUCrJ. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Single Crystal X-Ray Diffraction Data Collection. (2019, May 6). YouTube. Retrieved from [Link]
- Synthesis of 2-pyridones. (n.d.). Organic Chemistry Portal. Retrieved from [Link]
- Nitropyridines in the Synthesis of Bioactive Molecules. (n.d.). Molecules. Retrieved from [Link]
- Single-crystal X-ray Diffraction. (2007, May 17). SERC (Carleton). Retrieved from [Link]
- How to: Use Cambridge Structural Database Subsets. (2025, October 1). YouTube. Retrieved from [Link]
- Cambridge Structural Database (CSD). (n.d.). Physical Sciences Data-science Service - PSDS. Retrieved from [Link]
- The Largest Curated Crystal Structure Database. (n.d.). CCDC. Retrieved from [Link]
- Effect of Intra- and Intermolecular Interactions on the Properties of para-Substituted Nitrobenzene Derivatives. (2016, March 18). Semantic Scholar. Retrieved from [Link]
- The Cambridge Structural Database. (n.d.). ResearchGate. Retrieved from [Link]
- Collection of X-ray diffraction data from macromolecular crystals. (n.d.). Acta Biochimica Polonica. Retrieved from [Link]
- User guide to crystal structure refinement with SHELXL 1. Introduction. (n.d.). Retrieved from [Link]
- Effect of Intra- and Intermolecular Interactions on the Properties of para-Substituted Nitrobenzene Derivatives. (n.d.). MDPI. Retrieved from [Link]
- Structure Refinement. (n.d.). OlexSys. Retrieved from [Link]

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Sources

- 1. Nitropyridines in the Synthesis of Bioactive Molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Charge density study of 2-pyridone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 2-Pyridone - Wikipedia [en.wikipedia.org]
- 4. 2-Pyridone [chemeurope.com]
- 5. Nitrophenyl-Group-Containing Heterocycles. I. Synthesis, Characterization, Crystal Structure, Anticancer Activity, and Antioxidant Properties of Some New 5,6,7,8-Tetrahydroisoquinolines Bearing 3(4)-Nitrophenyl Group - PMC [pmc.ncbi.nlm.nih.gov]
- 6. docta.ucm.es [docta.ucm.es]
- 7. pubs.acs.org [pubs.acs.org]
- 8. oai.e-spacio.uned.es [oai.e-spacio.uned.es]
- 9. Nitrophenyl-Group-Containing Heterocycles. I. Synthesis, Characterization, Crystal Structure, Anticancer Activity, and Antioxidant Properties of Some New 5,6,7,8-Tetrahydroisoquinolines Bearing 3(4)-Nitrophenyl Group - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Pyridine synthesis [organic-chemistry.org]
- 11. 2-Pyridone synthesis [organic-chemistry.org]
- 12. science.uct.ac.za [science.uct.ac.za]
- 13. 9 Ways to Crystallize Organic Compounds - wikiHow [wikihow.com]
- 14. esisresearch.org [esisresearch.org]
- 15. community.wvu.edu [community.wvu.edu]
- 16. unifr.ch [unifr.ch]
- 17. creative-biostructure.com [creative-biostructure.com]
- 18. Single-crystal X-ray Diffraction [serc.carleton.edu]
- 19. m.youtube.com [m.youtube.com]
- 20. resources.rigaku.com [resources.rigaku.com]
- 21. Collection of X-ray diffraction data from macromolecular crystals - PMC [pmc.ncbi.nlm.nih.gov]
- 22. fiveable.me [fiveable.me]

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- 23. Structure Refinement | OlexSys [olexsys.org]
- 24. Cambridge Structural Database | re3data.org [re3data.org]
- 25. ccdc.cam.ac.uk [ccdc.cam.ac.uk]
- 26. researchgate.net [researchgate.net]
- 27. Comparison of Molecular Geometry Optimization Methods Based on Molecular Descriptors [mdpi.com]
- 28. DFT/TDDFT calculations of geometry optimization, electronic structure and spectral properties of clevudine and telbivudine for treatment of chronic hepatitis B - PMC [pmc.ncbi.nlm.nih.gov]
- 29. Geometry Optimization – EXPO [ba.ic.cnr.it]
- 30. DFT Calculation, ADME/T and Molecular Docking Approach of Methyl 2-oxo-1,2-dihydrofuro[3,4-d] pyrimidine-3(4H)carboxylate [scielo.org.mx]
- 31. On the practical applicability of modern DFT functionals for chemical computations. Case study of DM21 applicability for geometry optimization. [arxiv.org]
- 32. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 33. mdpi.com [mdpi.com]
- 34. Hirshfeld Surface Analysis for Investigation of Intermolecular Interaction of Molecular Crystals [scirp.org]
- 35. pubs.acs.org [pubs.acs.org]
- 36. biointerfaceresearch.com [biointerfaceresearch.com]
- 37. mdpi.com [mdpi.com]
- 38. crystalexplorer.net [crystalexplorer.net]

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